

Spectroscopic Profile of Crotononitrile: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Crotononitrile

CAS No.: 627-26-9

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This technical guide provides an in-depth overview of the spectroscopic data for **crotononitrile** (C_4H_5N), a valuable building block in organic synthesis. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics, offering a comprehensive resource for identification, characterization, and quality control.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of **crotononitrile**, which exists as a mixture of cis and trans isomers. The data presented here was obtained in deuterated chloroform ($CDCl_3$).

1H NMR Spectroscopy

The 1H NMR spectrum of **crotononitrile** provides distinct signals for the protons in both the cis and trans isomers. The chemical shifts (δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS).

Table 1: ^1H NMR Spectroscopic Data for **Crotononitrile** in CDCl_3 [1][2][3]

Isomer	Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
trans	CH_3	~2.0	Doublet of doublets	~7.0, ~1.8
	$=\text{CH-CN}$	~5.4	Quartet of doublets	~16.5, ~1.8
	$=\text{CH-CH}_3$	~6.7	Quartet of doublets	~16.5, ~7.0
cis	CH_3	~2.0	Doublet of doublets	~7.0, ~1.5
	$=\text{CH-CN}$	~5.3	Quartet of doublets	~11.0, ~1.5
	$=\text{CH-CH}_3$	~6.3	Quartet of doublets	~11.0, ~7.0

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information on the carbon framework of **crotononitrile**.

Table 2: ^{13}C NMR Spectroscopic Data for **Crotononitrile**[4]

Carbon Atom	Chemical Shift (δ , ppm)
CH_3	~18
$=\text{CH-CN}$	~105
$=\text{CH-CH}_3$	~150
CN	~117

Experimental Protocol: NMR Spectroscopy

Sample Preparation: A solution of **crotononitrile** was prepared by dissolving the sample in deuterated chloroform (CDCl_3).

Instrumentation: A Varian A-60D NMR spectrometer was used for ^1H NMR analysis.^[3] For ^{13}C NMR, data was acquired on a standard FT-NMR spectrometer.

Data Acquisition:

- ^1H NMR: Spectra were acquired at a frequency of 60 MHz. Chemical shifts were referenced to TMS (0 ppm).
- ^{13}C NMR: Spectra were acquired using a standard broadband proton-decoupled pulse sequence. Chemical shifts were referenced to the CDCl_3 solvent peak (77.16 ppm).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in **crotononitrile**. The spectrum is characterized by strong absorptions corresponding to the nitrile and alkene moieties.

Table 3: Key IR Absorption Bands for **Crotononitrile**^{[5][6][7][8]}

Functional Group	Vibrational Mode	Wavenumber (cm^{-1})	Intensity
$\text{C}\equiv\text{N}$	Stretch	~2230	Strong
$\text{C}=\text{C}$	Stretch	~1640	Medium
$=\text{C}-\text{H}$	Bend (out-of-plane)	~970 (trans), ~740 (cis)	Strong
$\text{C}-\text{H}$ (sp^3)	Stretch	~2900-3000	Medium
$\text{C}-\text{H}$ (sp^2)	Stretch	~3000-3100	Medium

Experimental Protocol: IR Spectroscopy

Sample Preparation: The IR spectrum was obtained from a neat liquid sample.^{[2][7]}

Instrumentation: A Bruker Tensor 27 FT-IR spectrometer was used for data collection.^[7] An alternative method involved using a Perkin-Elmer Model 700 spectrophotometer.

Data Acquisition: The spectrum was recorded in the mid-IR range (typically 4000-400 cm^{-1}). The data is presented as a plot of transmittance versus wavenumber.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of **crotononitrile**.

Table 4: Mass Spectrometry Data for **Crotononitrile**^[9]

m/z	Relative Intensity (%)	Proposed Fragment
67	100	$[\text{M}]^+$ (Molecular Ion)
66	80	$[\text{M}-\text{H}]^+$
41	65	$[\text{C}_3\text{H}_5]^+$
40	50	$[\text{C}_3\text{H}_4]^+$
39	45	$[\text{C}_3\text{H}_3]^+$

Experimental Protocol: Mass Spectrometry

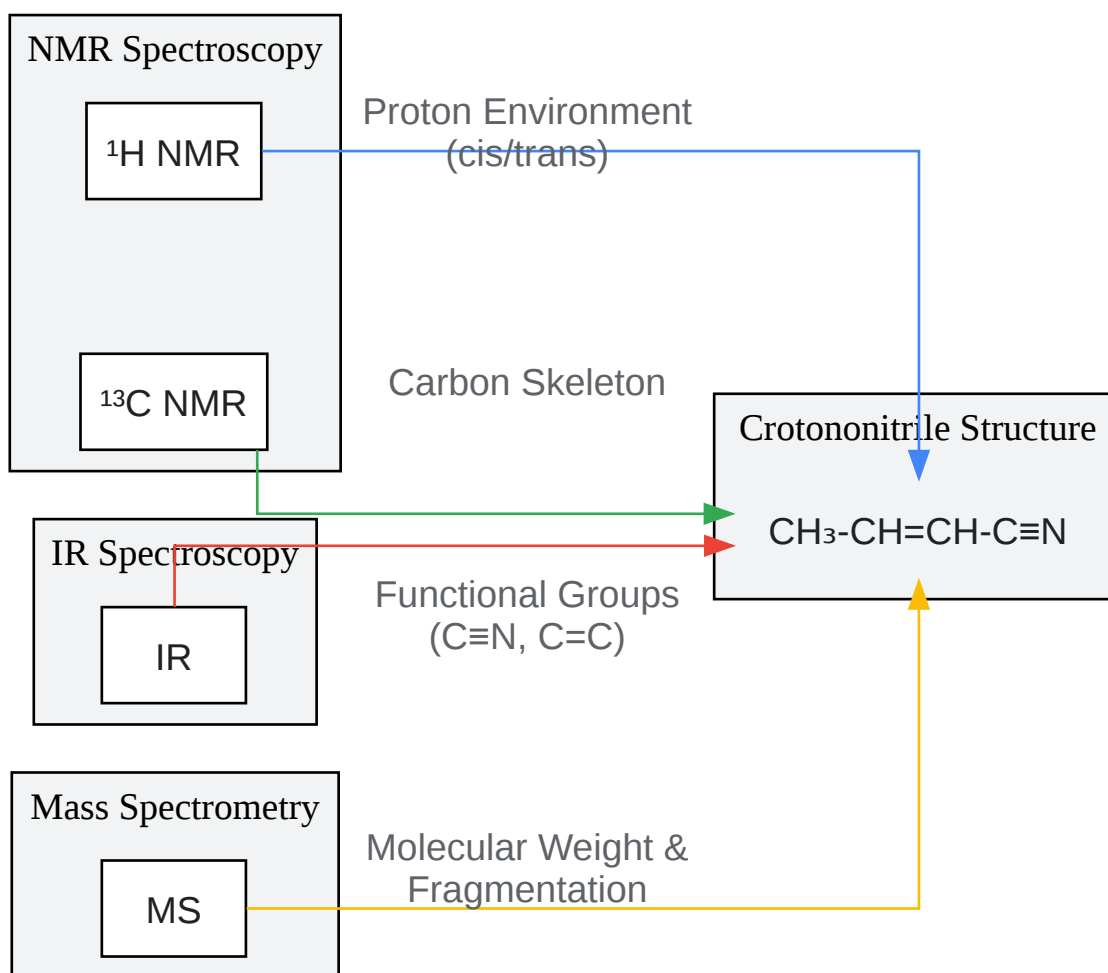
Instrumentation: Mass spectral data was obtained using a system capable of electron ionization (EI).

Data Acquisition:

- Ionization: Electron ionization at 70 eV.
- Analysis: The fragments were analyzed by a mass analyzer to generate the mass spectrum.

Spectroscopic Data Interpretation

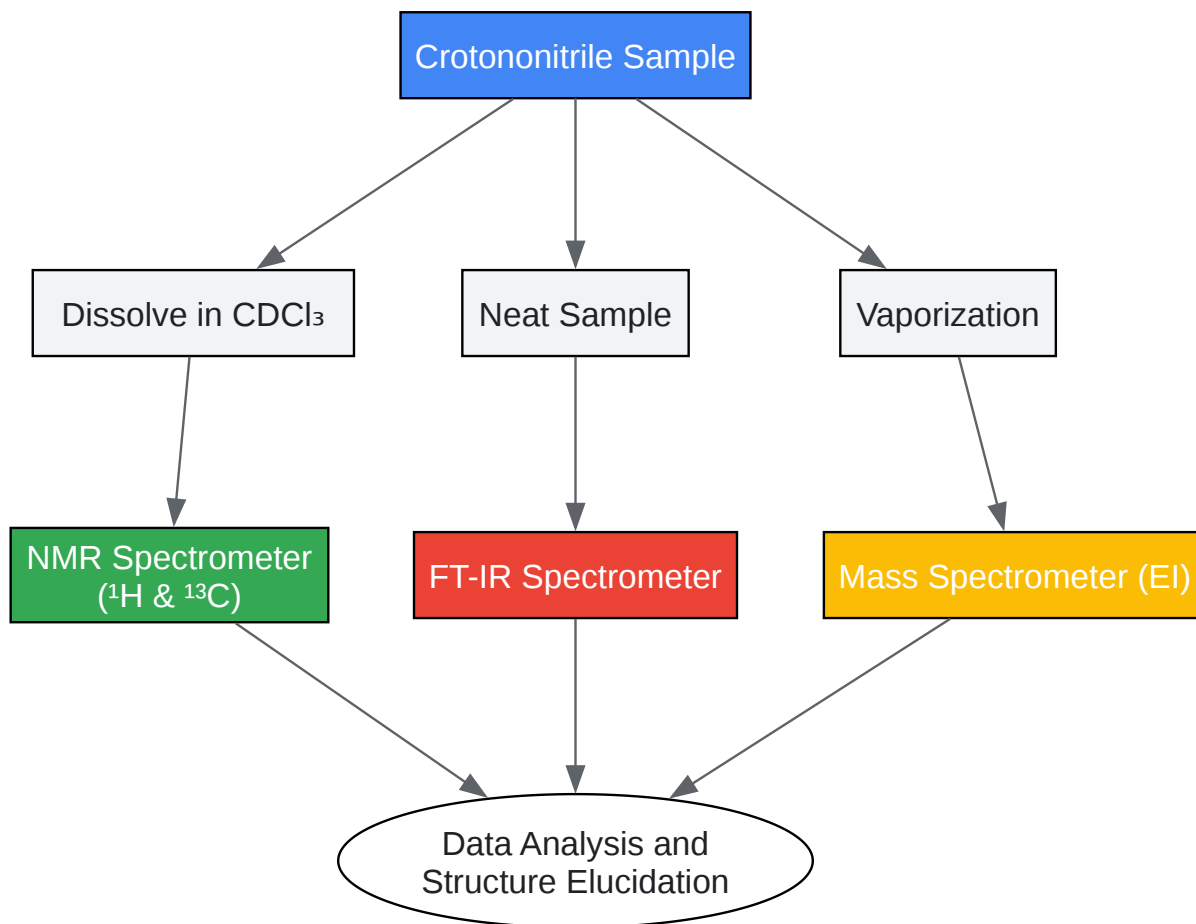
The combined spectroscopic data provides a comprehensive structural confirmation of **crotononitrile**. The following diagram illustrates the relationship between the spectroscopic techniques and the structural features they identify.



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Caption: Spectroscopic techniques for **crotononitrile** characterization.

This workflow demonstrates how different spectroscopic methods provide complementary information to fully elucidate the structure of **crotononitrile**.



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Caption: General experimental workflow for spectroscopic analysis.

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- To cite this document: BenchChem. [Spectroscopic Profile of Crotononitrile: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1212536/docs#spectroscopic-profile-of-crotononitrile-a-technical-guide\]](https://www.benchchem.com/product/b1212536/docs#spectroscopic-profile-of-crotononitrile-a-technical-guide)

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